

# Application Notes and Protocols for ZK-261991

## Stock Solution Preparation

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### Compound of Interest

Compound Name: ZK-261991

Cat. No.: B15580999

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **ZK-261991**, a potent, orally active inhibitor of Vascular Endothelial Growth Factor Receptor (VEGFR) tyrosine kinases.

## Compound Information

**ZK-261991** is a small molecule inhibitor primarily targeting VEGFR2 with high affinity, and also demonstrating inhibitory activity against VEGFR3. These receptors are crucial mediators of angiogenesis and lymphangiogenesis, respectively. Inhibition of these pathways is a key strategy in cancer therapy and other diseases characterized by pathological blood and lymphatic vessel formation.

## Chemical and Physical Properties

A summary of the key properties of **ZK-261991** is provided in the table below.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>25</sub> N <sub>7</sub> O
Molecular Weight	443.50 g/mol
CAS Number	886563-25-3
Mechanism of Action	ATP-competitive inhibitor of VEGFR2 and VEGFR3 tyrosine kinases
IC <sub>50</sub> (VEGFR2)	5 nM[1]
IC <sub>50</sub> (VEGFR3)	20 nM[1]
Appearance	Typically a solid powder

## Stock Solution Preparation

The following protocol outlines the steps for preparing a high-concentration stock solution of **ZK-261991**, which can then be diluted to the desired working concentration for various in vitro and in vivo experiments.

## Materials

- **ZK-261991** powder
- Anhydrous or sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

## Protocol

- **Pre-weighing Preparation:** Before opening, bring the vial of **ZK-261991** powder to room temperature to prevent condensation of atmospheric moisture.

- Weighing: Accurately weigh the desired amount of **ZK-261991** powder using a calibrated analytical balance in a chemical fume hood.
- Dissolution:
  - Transfer the weighed powder to a sterile microcentrifuge tube or cryovial.
  - Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM). To prepare a 10 mM stock solution, dissolve 4.435 mg of **ZK-261991** in 1 mL of DMSO.
  - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- Sterilization (Optional): For cell culture applications, it is recommended to filter-sterilize the stock solution using a 0.22 µm syringe filter compatible with DMSO. However, as DMSO is bactericidal, this step may not be necessary if aseptic techniques are strictly followed.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles.
  - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[3\]](#)

## Calculation of Stock Solution Volume

To calculate the volume of DMSO required to prepare a stock solution of a specific concentration, use the following formula:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$

Example for a 10 mM stock solution from 1 mg of **ZK-261991**:

Volume (L) =  $0.001 \text{ g} / (443.50 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.000225 \text{ L} = 225 \text{ }\mu\text{L}$

## Experimental Protocols: Dilution to Working Concentration

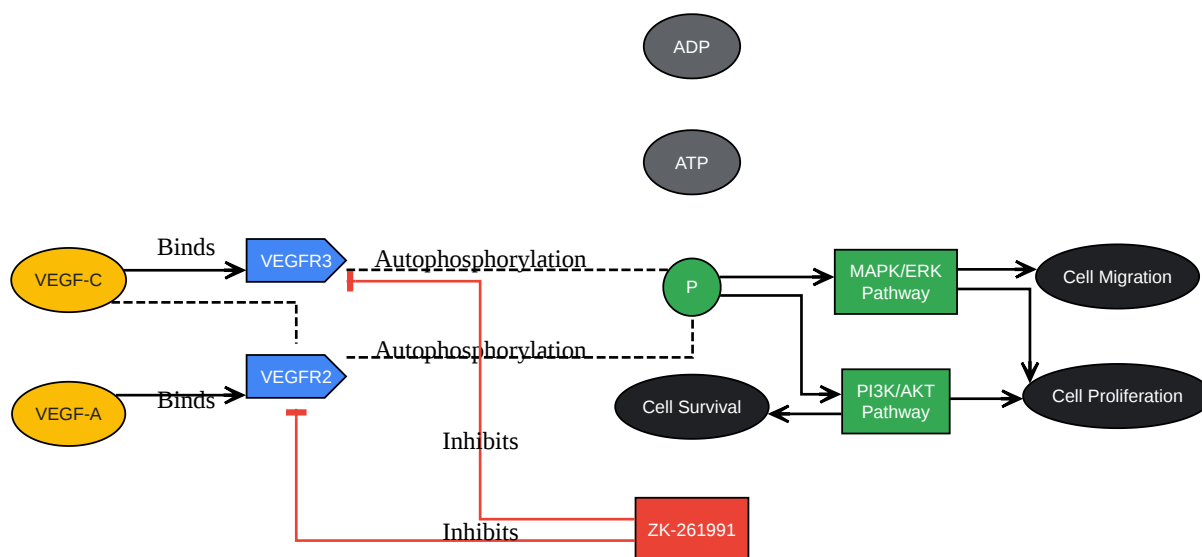
For most cell-based assays, the final concentration of DMSO should be kept low (typically  $\leq 0.5\%$ ) to avoid solvent-induced cytotoxicity.<sup>[4]</sup>

### Protocol for Cell Culture Experiments

- Thaw a single aliquot of the **ZK-261991** stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentration.
- It is recommended to prepare intermediate dilutions in culture medium before the final dilution to ensure accurate and homogenous mixing.
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

## Visualization of Mechanism of Action Signaling Pathway Diagram

The following diagram illustrates the simplified signaling pathway of VEGFR2 and VEGFR3 and the inhibitory action of **ZK-261991**.

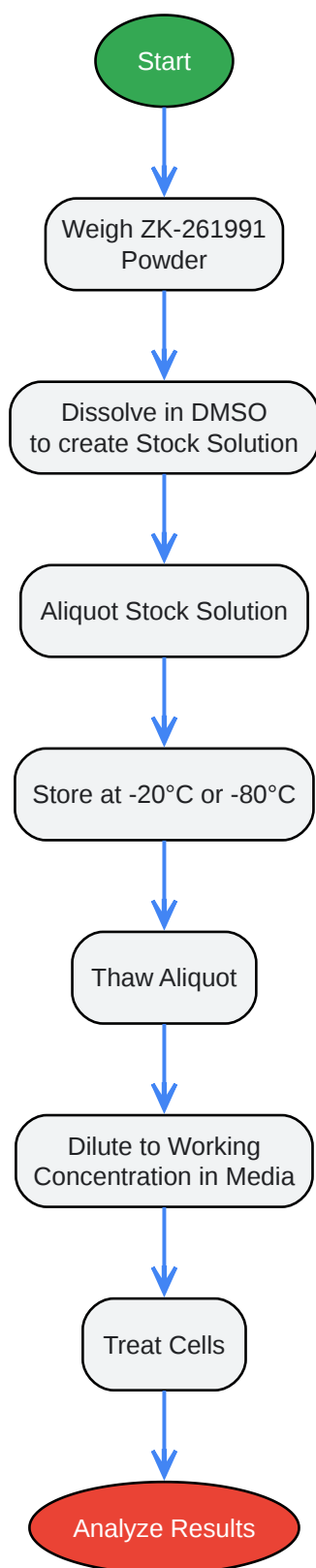


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Caption: Inhibition of VEGFR2 and VEGFR3 signaling by **ZK-261991**.

## Experimental Workflow Diagram

The following diagram outlines the general workflow for preparing and using a **ZK-261991** stock solution in a typical cell-based assay.



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Caption: Workflow for **ZK-261991** stock solution preparation and use.

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